

Patent Landscape & Technical Guide: Pyrazolyl-Piperidine Building Blocks

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Compound of Interest

Compound Name: 4-(5-Methyl-1H-pyrazol-1-yl)piperidine

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Part 1: Executive Summary

The pyrazolyl-piperidine scaffold has cemented its status as a "privileged structure" in modern medicinal chemistry.^[1] It serves as a critical pharmacophore in therapeutics targeting GPCRs (CCR5, APJ), Kinases (JAK, Aurora, ALK, PIM-1), and metabolic enzymes (Renin, Factor Xa).^[1]

Its utility stems from its ability to function as a rigid, non-aromatic linker that projects hydrogen bond donors/acceptors (the pyrazole) into specific pockets while maintaining solubility and metabolic stability via the piperidine ring. This guide dissects the patent landscape, structural versatility, and the "freedom-to-operate" zones for this scaffold.^[1]

Part 2: Structural Architecture & Regiochemistry

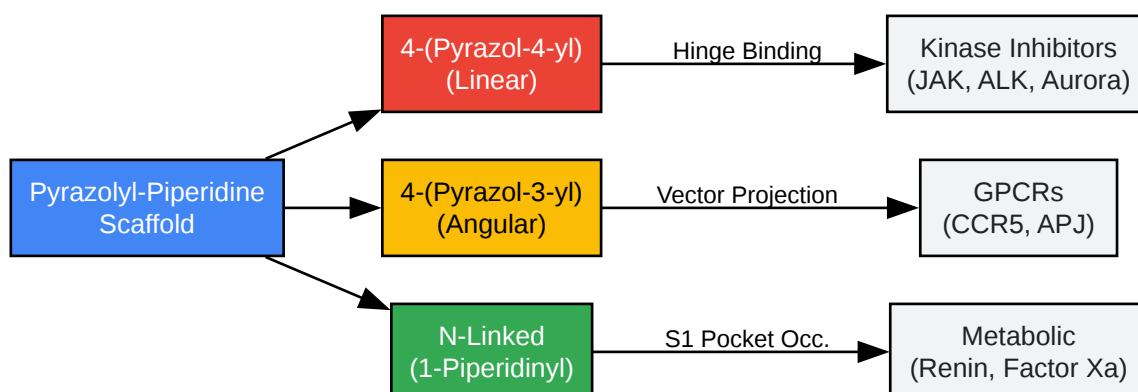
To navigate the patent space, one must distinguish between the three primary regioisomers. The specific linkage dictates the IP territory and biological target class.

The Three Core Isomers

- 4-(1H-pyrazol-4-yl)piperidine (Linear Motif):
 - Dominance: Most crowded IP space.
 - Application: Kinase inhibitors (ATP hinge binders).[1] The linear geometry mimics the biphenyl scaffold but with improved solubility (character).
- 4-(1H-pyrazol-3-yl)piperidine (Angular Motif):
 - Dominance: Moderate IP density.
 - Application: GPCR modulators and fragment-based drug discovery (FBDD).[1]
- 1-(piperidin-4-yl)-1H-pyrazole (N-Linked):
 - Dominance: Niche IP space.
 - Application: Metabolic targets (e.g., Renin, Factor Xa).[1]

Visualization of Structural Logic

The following diagram illustrates the connectivity and primary therapeutic mapping for these isomers.



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Caption: Structural classification of pyrazolyl-piperidine regioisomers and their primary therapeutic associations.

Part 3: Patent Landscape Analysis

The landscape is dominated by major pharmaceutical entities protecting specific substitution patterns. "Broad" claims on the naked scaffold have largely expired, shifting value to novel substitution patterns (e.g., chiral piperidines, specific pyrazole N-alkylations).[1]

Key Assignees & Therapeutic Targets

Assignee	Primary Target Class	Key Patent / Application	Strategic Focus
Bayer AG	sGC Activators, Factor Xa	US 2024/0051935	Substituted pyrazolo-piperidine carboxylic acids for cardiovascular indications.[1]
Vertex Pharma	Kinases (Aurora, GSK-3)	US 7,691,853	Pyrazole compounds as protein kinase inhibitors; focus on oncology.[1]
Merck (MSD)	GPCRs (CCR5)	US 2004/0063935	4-(Pyrazolyl)piperidine side chains as CCR5 antagonists for HIV.[1]
Array BioPharma	Kinases (General)	US 8,372,842	Pyrazolopyridines and related scaffolds; heavy focus on p38/MAPK pathways.
Shanghai Pharm.	NTRK / ROS1	CN Patents (Recent)	Imidazo-pyrazine/pyrazole hybrids for oncology; high activity in recent filings (2021-2024).[1]

Freedom-to-Operate (FTO) Insights[1]

- Crowded Zones: Unsubstituted 4-(pyrazol-4-yl)piperidine linkers in kinase inhibitors are heavily patented.[1] FTO requires novel "warheads" (covalent inhibitors) or unique substitution on the piperidine nitrogen (e.g., bicyclic bridges, spiro-cycles).[1]
- Emerging Zones:
 - Spiro-cyclic derivatives: Replacing the piperidine with 1-azaspiro[3.3]heptane or similar bioisosteres (See ResearchGate findings on bioisosteres).[1]
 - PROTAC Linkers: Using the piperidine nitrogen as an attachment point for E3 ligase recruiters.

Part 4: Strategic Synthesis (Detailed Protocol)

To bypass common IP bottlenecks, researchers often synthesize the tert-butyl 4-(1H-pyrazol-5-yl)piperidine-1-carboxylate (Angular Isomer) or the 4-yl (Linear Isomer) de novo.[1]

Below is a field-validated protocol for the Enamine Cyclization Route to access the 5-yl/3-yl isomer. This method is preferred for its scalability and ability to introduce diversity at the pyrazole nitrogen early in the synthesis.

Protocol: Synthesis of tert-Butyl 4-(1-methyl-1H-pyrazol-5-yl)piperidine-1-carboxylate

Objective: Construct the pyrazole ring directly onto the piperidine scaffold.[1] Mechanism: Claisen condensation followed by hydrazine cyclization.

Reagents & Materials:

- Starting Material: N-Boc-piperidine-4-carboxylic acid.[1][2]
- Reagents: Meldrum's acid, DMAP, EDC[1]·HCl, DMF-DMA (N,N-Dimethylformamide dimethyl acetal), Methylhydrazine.[1]
- Solvents: Dichloromethane (DCM), Ethanol (EtOH).[1]

Step-by-Step Methodology:

- Formation of

- Keto Ester (The Meldrum's Acid Adduct):

- Dissolve N-Boc-piperidine-4-carboxylic acid (1.0 equiv) in dry DCM at 0 °C.
 - Add Meldrum's acid (1.1 equiv) and DMAP (2.0 equiv).^[1]
 - Slowly add EDC·HCl (1.1 equiv) over 20 mins. Stir at Room Temperature (RT) for 16 h.
 - QC Check: LCMS should show the intermediate adduct.
 - Workup: Wash with 1M KHSO₅ (remove DMAP), dry over Na₂SO₄, and concentrate.
 - Methanolysis: Reflux the residue in MeOH for 4 h to yield the -keto ester.^[1]

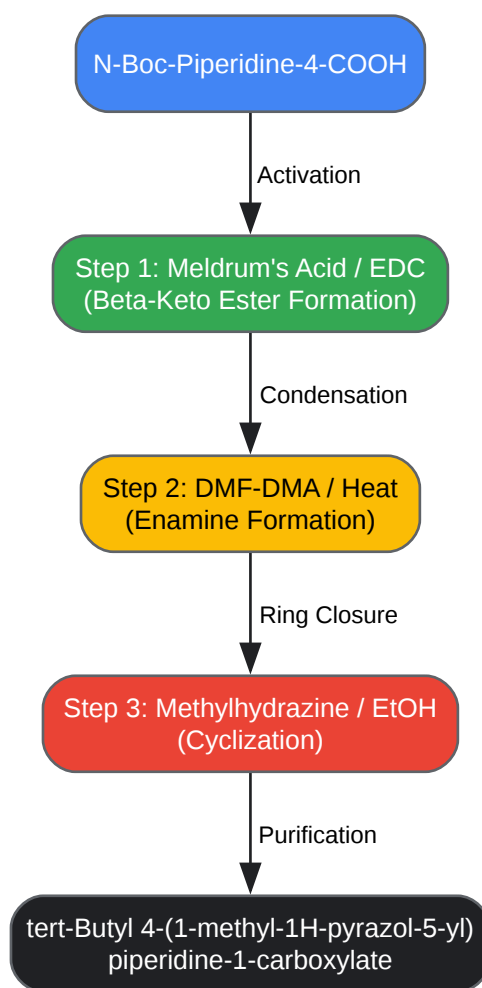
- Enamine Formation:

- Dissolve the -keto ester in toluene or dioxane.^[1]
 - Add DMF-DMA (2.0 equiv) and heat to 100 °C for 4–6 h.
 - Observation: The solution turns deep red/orange.
 - Concentration: Remove solvent in vacuo to yield the crude -enamino diketone.^[1]

- Cyclization (Ring Closure):

- Dissolve the crude enamino diketone in EtOH.
- Add Methylhydrazine (1.05 equiv).^{[1][3]} Note: Regioselectivity is controlled here. Methylhydrazine favors the 1-methyl-5-piperidyl isomer due to steric/electronic factors.
- Reflux for 2 h.
- Purification: Cool and evaporate.^[4] Recrystallize from ethyl acetate or 2-methyl-THF.^[1]
- Self-Validation (QC Parameters):
 - ¹H NMR (CDCl₃): Look for pyrazole singlet at ~7.3–7.5 ppm.^[1] Verify the methyl group singlet at ~3.8 ppm.
 - Yield Expectation: 30–50% overall from acid.
 - Regioisomer Confirmation: NOESY NMR is required to distinguish between 1-methyl-3-piperidyl and 1-methyl-5-piperidyl isomers.

Synthetic Workflow Diagram



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Caption: Step-wise synthetic route for the construction of the pyrazol-5-yl piperidine core via the enamine method.

Part 5: Medicinal Chemistry Logic (E-E-A-T)

Why choose this scaffold? The decision is rarely arbitrary; it is driven by bioisosterism and physicochemical optimization.

Bioisosterism & Pharmacodynamics[5]

- Amide Replacement: The pyrazole ring often acts as a bioisostere for an amide bond.[5] It mimics the planar geometry and hydrogen-bonding capability of the amide but removes the hydrolytic instability.

- Basicity Modulation: The piperidine nitrogen (~10-11) can be problematic for permeability.^[1] Attaching an electron-withdrawing pyrazole (especially if N-linked) or using the pyrazole as a linker to an aryl group can modulate this basicity, improving the logD and reducing hERG liability.^[1]

Causality in Design

- Observation: A biphenyl scaffold in a lead compound has poor solubility.
- Action: Replace the central phenyl ring with a piperidine.
- Result: The geometry disrupts planarity (increasing solubility) while the pyrazole maintains the directional H-bond interaction with the target protein (e.g., the hinge region of a kinase).

Part 6: Future Outlook

The "naked" pyrazolyl-piperidine scaffold is now a commodity.^[1] The future IP value lies in:

- Covalent Vectors: Attaching acrylamides to the piperidine nitrogen to target cysteines (e.g., KRAS G12C inhibitors).
- PROTACs: Using the piperidine as a solvent-exposed "exit vector" to link to Cereblon or VHL ligands.
- Stereochemical Complexity: Moving from 4-substituted (achiral) to 3-substituted (chiral) piperidines to exploit specific hydrophobic pockets and gain IP exclusivity.^[1]

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